

An In-depth Technical Guide to Dimethyl Adipate-d8

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Compound of Interest

Compound Name: *Dimethyl adipate-d8*

Cat. No.: *B12394903*

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This technical guide provides comprehensive information on the molecular properties, synthesis, and applications of **Dimethyl Adipate-d8**, tailored for researchers, scientists, and professionals in drug development.

Core Properties of Dimethyl Adipate-d8

Dimethyl adipate-d8 is the deuterated form of dimethyl adipate, an organic compound used as a plasticizer, solvent, and chemical intermediate.[1][2] The incorporation of deuterium, a stable heavy isotope of hydrogen, makes it a valuable tool in various research applications, particularly as a tracer for quantification in drug development processes.[1][3]

The key molecular and physical properties of **Dimethyl Adipate-d8** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ D ₈ O ₄	[3][4]
Molecular Weight	182.24 g/mol	[3][4]
IUPAC Name	dimethyl 2,2,3,3,4,4,5,5-octadeuteriohexanedioate	[5]
CAS Number	52089-64-2	[4]
Appearance	Colorless to light yellow liquid	
SMILES	[2H]C([2H])(C(=O)OC)C([2H]) ([2H])C([2H])([2H])C([2H]) ([2H])C(=O)OC	[4][5]

Experimental Protocols

The synthesis of dimethyl adipate and its deuterated isotopologue can be achieved through several methods. A common and well-documented laboratory-scale protocol is the esterification of adipic acid with methanol. While the following protocol is for the non-deuterated compound, the synthesis of the d₈ variant would involve the use of deuterated adipic acid (adipic acid-d₈) and/or deuterated methanol (methanol-d₄), depending on the desired labeling pattern.

This protocol describes the synthesis of dimethyl adipate by the esterification of adipic acid and methanol, catalyzed by immobilized *Candida antarctica* lipase B.[6]

Materials:

- Adipic acid (or adipic acid-d₈ for the deuterated variant)
- Methanol
- Immobilized *Candida antarctica* lipase B
- Stainless steel pressure microreactor
- Aluminum oxide (Al₂O₃) for filtration

- Distillation apparatus

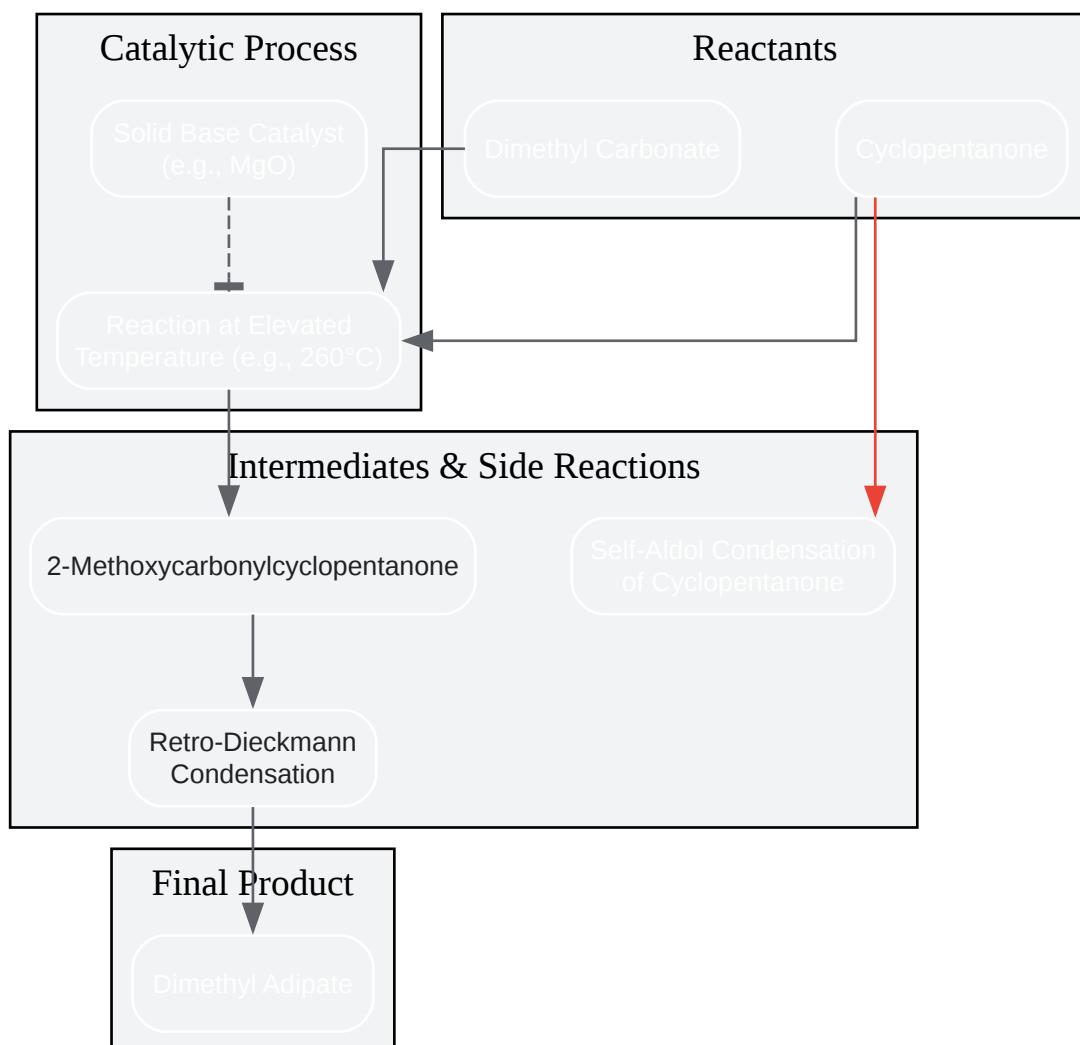
Procedure:

- Charge a 17 mL stainless steel pressure microreactor with 5 wt% of zeolite NaY-Bf, 100 mmol of adipic acid, and 300-400 mmol of dimethyl carbonate.[6]
- Hermetically seal the reactor.
- Heat the reaction mixture to 180-200°C for 5 hours.
- After the reaction is complete, cool the reactor to room temperature.
- Open the reactor and filter the reaction mixture through a bed of Al_2O_3 .
- Distill off the unreacted dimethyl carbonate.
- The remaining residue can be further purified by distillation under atmospheric pressure or in a vacuum, or by crystallization from ethanol to yield dimethyl adipate.

Applications and Workflows

Dimethyl adipate-d8 is primarily utilized as an internal standard for quantitative analyses using techniques such as NMR, GC-MS, or LC-MS.[1] Deuteriation can also influence the pharmacokinetic and metabolic profiles of drugs, making it a subject of interest in drug development.[1][3]

The following diagram illustrates a generalized workflow for the synthesis of dimethyl adipate from cyclopentanone and dimethyl carbonate, a greener alternative to traditional petroleum-based methods.[7][8]

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Caption: Synthesis pathway of Dimethyl Adipate from Cyclopentanone.

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